Synthesis of high-purity 2,2,3,4,4-Pentamethylpentane

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Compound of Interest

Compound Name:	*2,2,3,4,4-Pentamethylpentane*
CAS No.:	*16747-45-8*
Cat. No.:	*B12652789*

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An In-depth Technical Guide to the Synthesis of High-Purity **2,2,3,4,4-Pentamethylpentane**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive and principled methodology for the synthesis of high-purity **2,2,3,4,4-pentamethylpentane**, a highly branched C10 alkane. Recognizing the challenges inherent in constructing sterically congested carbon skeletons while avoiding isomeric impurities, this document eschews common industrial alkylation methods that yield complex mixtures. Instead, we present a robust, multi-step laboratory-scale synthesis centered around a Grignard reaction. This approach offers superior control over the molecular architecture, culminating in a product of high isomeric purity. The guide details the retrosynthetic analysis, reaction mechanisms, step-by-step experimental protocols, purification strategies, and analytical validation required to achieve this objective. It is intended for researchers and chemical development professionals who require access to high-purity, structurally defined alkanes for use as reference standards, fuel components, or advanced materials.

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Introduction and Strategic Considerations

2,2,3,4,4-Pentamethylpentane (CAS No. 16747-45-8) is a saturated, highly branched acyclic hydrocarbon with the molecular formula $C_{10}H_{22}$.[1][2] Its unique structure, featuring two quaternary carbons flanking a tertiary center, imparts specific physical properties, such as a relatively high boiling point for its molecular weight and a distinct spectroscopic signature.[1][3] The primary challenge in its synthesis is the precise construction of this sterically demanding framework while preventing carbocation rearrangements that are common in alkane chemistry and lead to a plethora of isomeric byproducts.[4][5]

Industrial processes like the alkylation of isobutane with olefins are designed for bulk production of "alkylate," a high-octane gasoline component, but inherently produce a complex mixture of isomers, not a single, pure compound.[6][7] To achieve the high purity required for research and specialized applications, a constructive, bottom-up synthesis is necessary. The strategy outlined herein is predicated on the Grignard reaction, a cornerstone of carbon-carbon bond formation, which allows for the controlled coupling of well-defined molecular fragments.[8][9]

The chosen synthetic pathway proceeds through three key transformations:

- Grignard Addition: Formation of a tertiary alcohol by reacting a sterically hindered ketone with an appropriate Grignard reagent.[10][11]
- Dehydration: Elimination of water from the alcohol to yield a corresponding alkene.
- Hydrogenation: Saturation of the carbon-carbon double bond to furnish the target alkane.

This sequence provides multiple purification opportunities and minimizes the risk of skeletal rearrangements, ensuring a final product of exceptional purity.

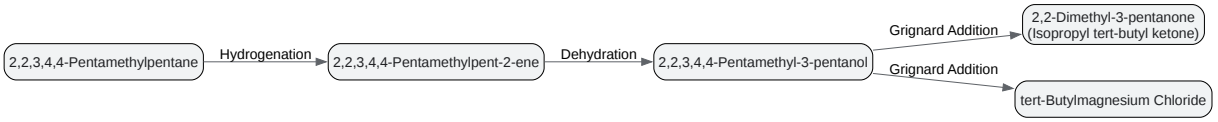
Retrosynthetic Analysis and Pathway Design

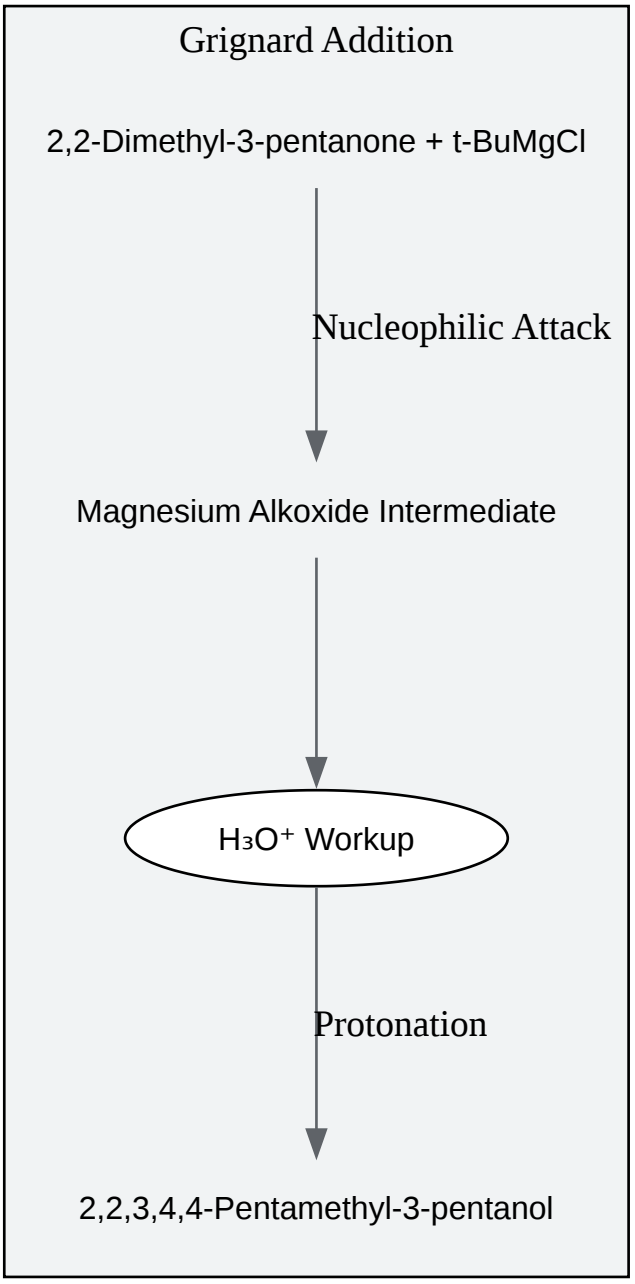
A retrosynthetic approach to **2,2,3,4,4-pentamethylpentane** reveals a logical disconnection at the C3-C4 bond. This disconnection points to a tertiary alcohol precursor, 2,2,3,4,4-pentamethyl-3-pentanol. This alcohol can, in turn, be formed from the reaction of an isopropyl nucleophile (from an isopropyl Grignard reagent) with di-tert-butyl ketone or, more practically, from a tert-butyl nucleophile (from a tert-butyl Grignard reagent) and isopropyl tert-butyl ketone

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(2,2-dimethyl-3-pentanone). The latter is chosen for its more readily available starting materials.

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